

Application Notes: D-Allose-¹³C in Glycobiology and Cancer Research

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Compound of Interest

Compound Name: D-Allose-13C

Cat. No.: B15613104

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Introduction

D-Allose, a rare hexose and a C-3 epimer of D-glucose, has attracted considerable attention for its potent and diverse biological activities, including anti-cancer, anti-inflammatory, and immunosuppressive effects.[1][2][3][4] Its potential as a therapeutic agent is significant, yet the precise molecular mechanisms governing its metabolic fate and signaling pathways are not fully understood.[1][5][6] The application of stable isotope labeling, specifically with Carbon-13 (¹³C), provides a powerful method to trace the metabolic journey of D-Allose within cellular systems.[1][7][8] D-Allose-¹³C serves as a critical tracer for metabolic flux analysis (MFA), offering unprecedented insights into its mechanism of action and its impact on the metabolic reprogramming characteristic of cancer cells.[7][8][9]

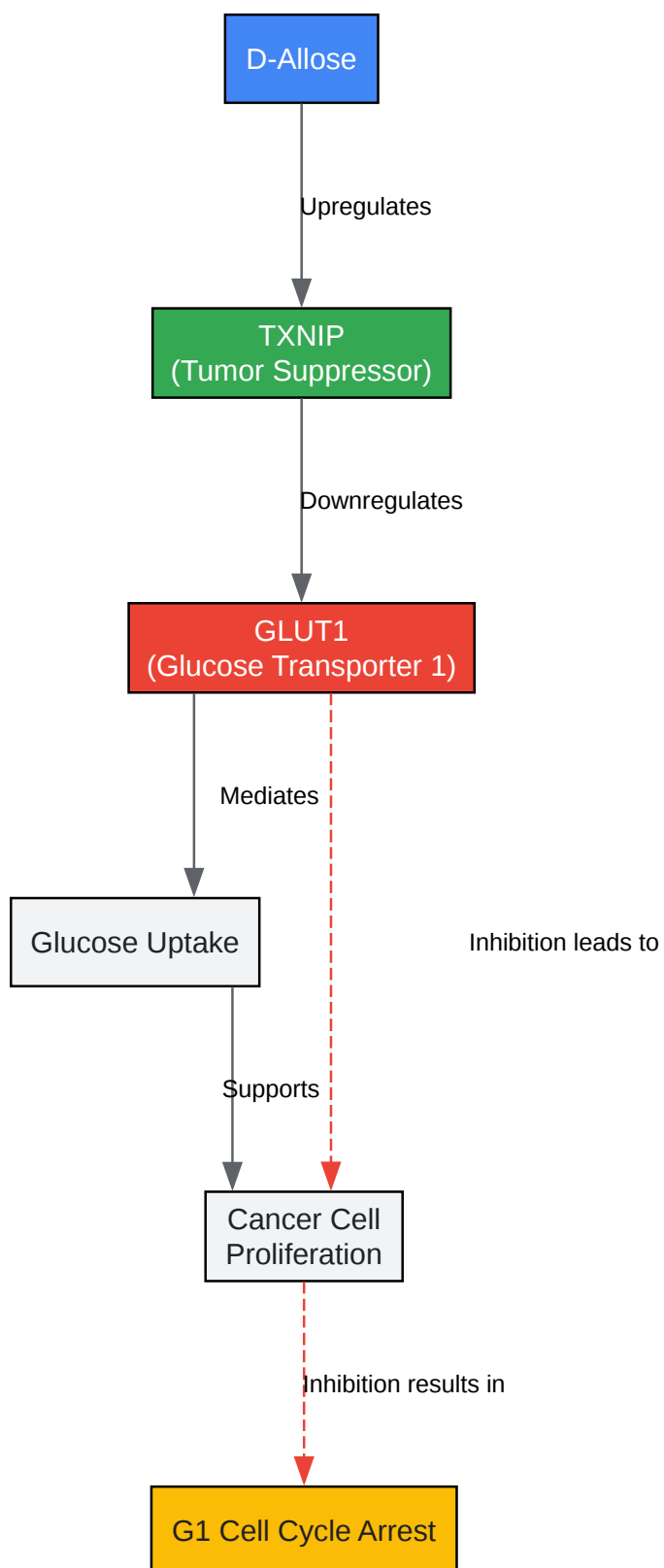
These application notes provide a comprehensive overview of the uses of D-Allose-¹³C in glycobiology and cancer research, complete with detailed experimental protocols for researchers, scientists, and drug development professionals.

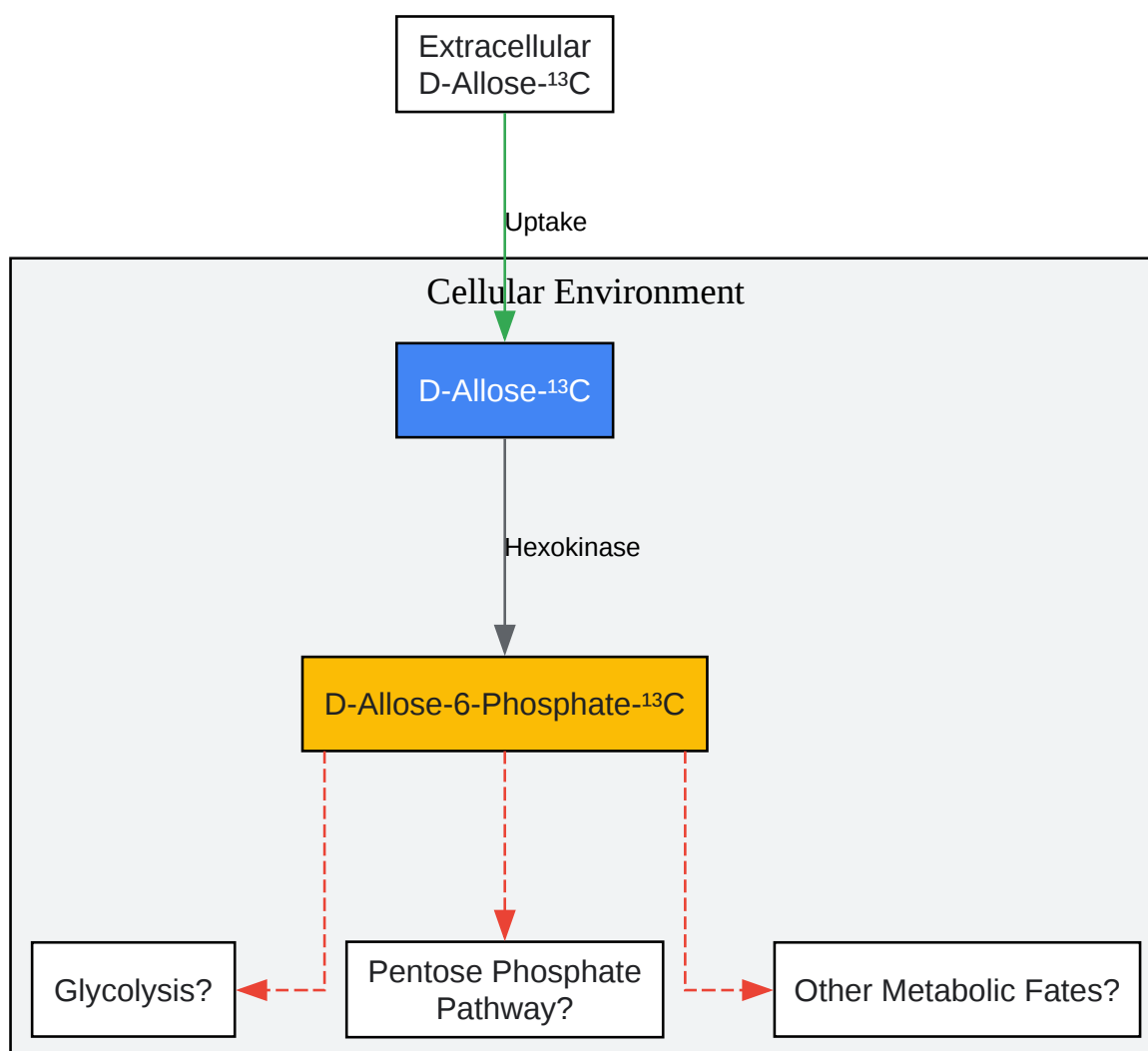
Applications in Cancer Research

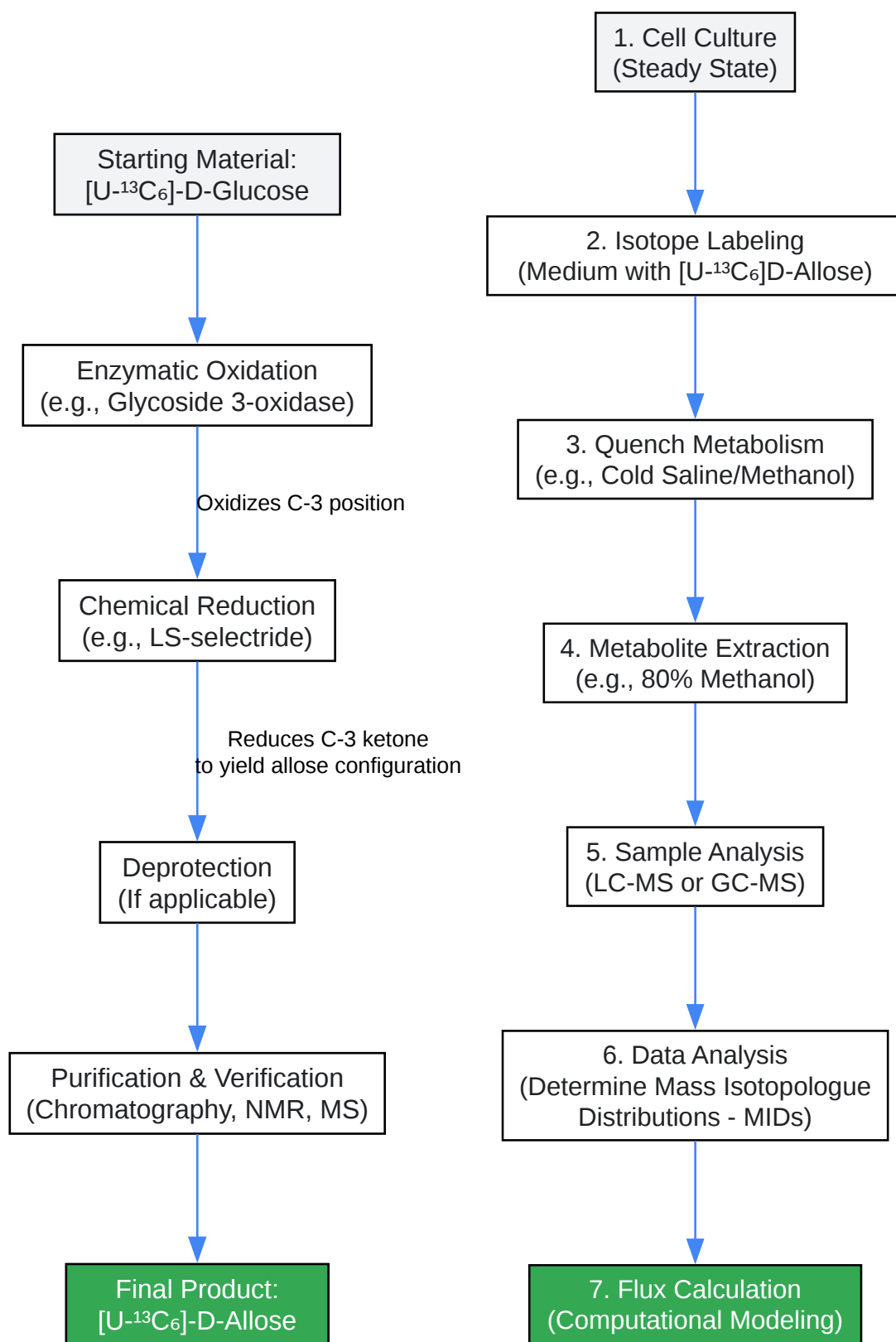
The anti-proliferative effects of D-Allose have been demonstrated across various cancer cell lines, including those of the liver, breast, and nervous system.[1][5][10] D-Allose-¹³C is instrumental in elucidating the mechanisms behind these effects and quantifying its impact on cancer cell metabolism.

Elucidating Anti-Cancer Signaling Pathways

A primary mechanism of D-Allose's anti-cancer activity involves the modulation of key regulatory proteins.^[5] D-Allose treatment has been shown to induce the expression of Thioredoxin Interacting Protein (TXNIP), a known tumor suppressor.^{[1][8][11][12]} The subsequent upregulation of TXNIP leads to the downregulation of glucose transporter 1 (GLUT1), which in turn reduces glucose uptake, a critical energy source for rapidly proliferating cancer cells, and leads to cell cycle arrest in the G1 phase.^{[1][8][12]}







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